

Application Notes and Protocols for 6-(1,4-Diazepan-1-yl)nicotinonitrile

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Compound of Interest

Compound Name: **6-(1,4-Diazepan-1-yl)nicotinonitrile**

Cat. No.: **B1302496**

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This document provides guidelines for the handling, storage, and safety precautions for **6-(1,4-Diazepan-1-yl)nicotinonitrile**. Due to the limited publicly available information on the specific biological applications and experimental protocols for this compound, this document focuses on its known chemical properties and general laboratory safety practices. Researchers are advised to conduct a thorough literature search for any new information that may become available.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-(1,4-Diazepan-1-yl)nicotinonitrile** is provided in the table below. This information is compiled from various chemical supplier databases.

Property	Value
CAS Number	683274-59-1
Molecular Formula	C ₁₁ H ₁₄ N ₄
Molecular Weight	202.26 g/mol
Melting Point	57-61.5 °C

Safety and Handling

2.1 Hazard Identification

6-(1,4-Diazepan-1-yl)nicotinonitrile is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

2.2 Precautionary Measures

The following precautionary statements should be strictly followed when handling this compound:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

2.3 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.

2.4 First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

- In Case of Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Storage Guidelines

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place.
- Incompatible Materials: Keep away from strong oxidizing agents.

Experimental Protocols

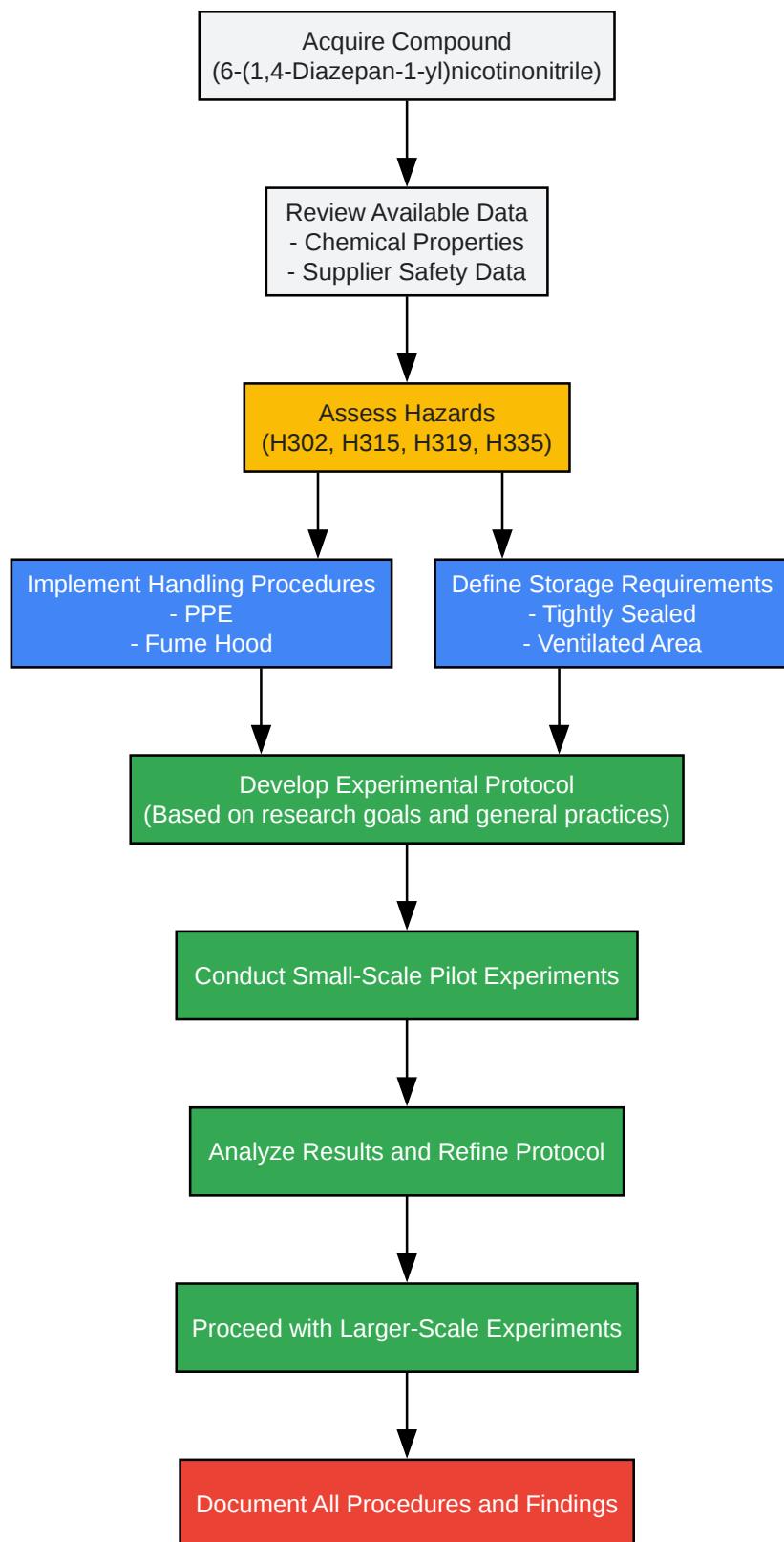
Currently, there are no specific, publicly available, detailed experimental protocols for the use of **6-(1,4-Diazepan-1-yl)nicotinonitrile**. Researchers should develop their own protocols based on the intended application and general laboratory practices for similar compounds.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific, publicly available information detailing the biological activity or associated signaling pathways of **6-(1,4-Diazepan-1-yl)nicotinonitrile**. The general class of diazepine-containing compounds has a wide range of biological activities, often targeting the central nervous system. However, the specific targets and mechanisms of action for this particular compound have not been publicly disclosed.

Logical Relationship for Handling Unknown Compounds

The following diagram illustrates the logical workflow for handling a research compound with limited available data.

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Workflow for handling research compounds with limited data.

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